

Personal protective equipment for handling GSK429286A

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Compound of Interest

Compound Name: GSK429286A

Cat. No.: B1683960

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Essential Safety and Handling Guide for GSK429286A

For researchers, scientists, and drug development professionals handling **GSK429286A**, a selective Rho-associated kinase (ROCK) inhibitor, adherence to strict safety protocols is paramount to ensure personal safety and maintain experimental integrity. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, offering procedural, step-by-step guidance for the safe handling of this potent compound.

Personal Protective Equipment (PPE)

When working with **GSK429286A** in a laboratory setting, a comprehensive suite of personal protective equipment is required to minimize exposure and mitigate potential hazards. The following table summarizes the recommended PPE based on the safety data sheet.

Body Part	Recommended Protection	Specifications
Eyes	Safety Glasses	Must be worn at all times. Should be equipped with side shields.
Hands	Chemical-resistant Gloves	Nitrile or other appropriate material. Inspect for tears or holes before use.
Body	Laboratory Coat	Long-sleeved and fully buttoned to protect skin and clothing.
Respiratory	Respirator	Recommended when handling the compound as a powder or when engineering controls are insufficient. Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.

Operational Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **GSK429286A** and ensuring the safety of laboratory personnel.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated area.
- Protect from light.
- Recommended storage temperature is -20°C for long-term storage (months to years)[[1](#)].

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form.
- Avoid inhalation of dust or vapors.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.

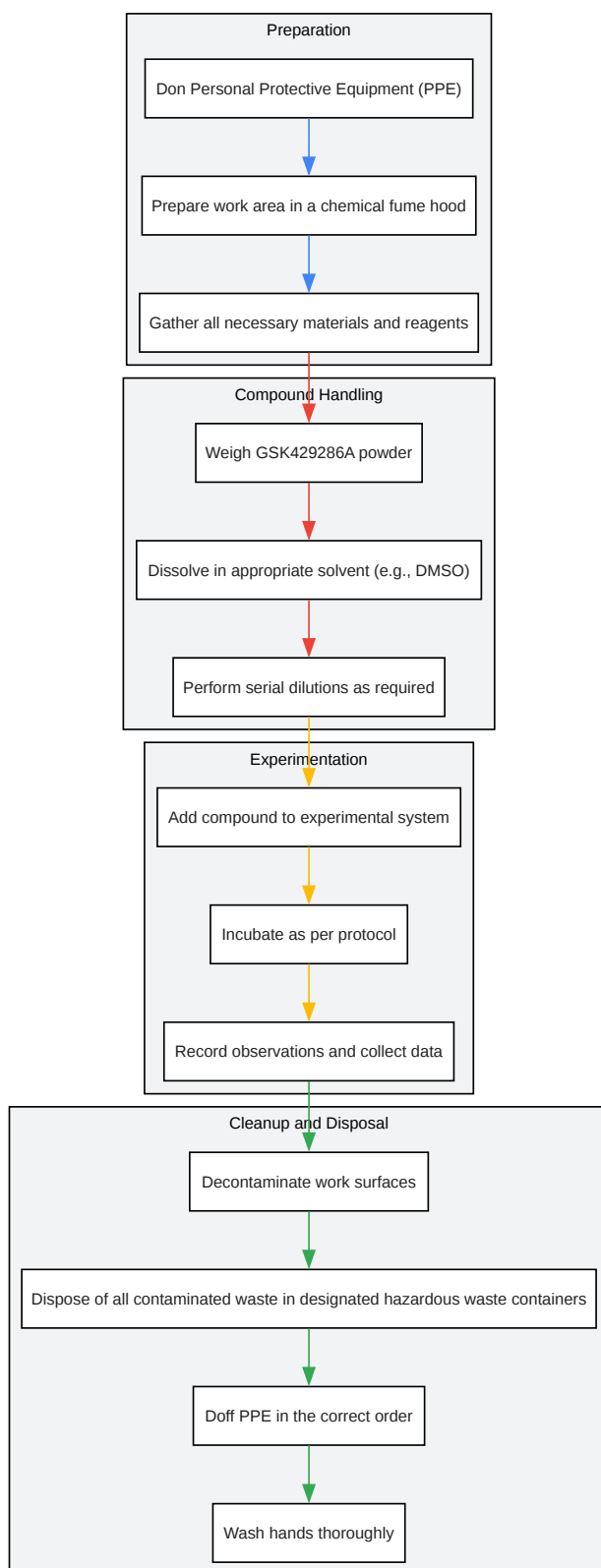
Disposal Plan

All waste materials contaminated with **GSK429286A** must be handled as hazardous waste.

- Contaminated Materials: Gloves, empty vials, and other disposable materials that have come into contact with the compound should be collected in a designated, labeled hazardous waste container.
- Unused Compound: Unused or expired **GSK429286A** should be disposed of in accordance with local, state, and federal regulations for chemical waste. Do not dispose of down the drain.
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for safely handling **GSK429286A** during a typical laboratory experiment.



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Caption: Workflow for Safe Handling of **GSK429286A**.

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References

- 1. medkoo.com [medkoo.com]
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